

A Guide to Inter-laboratory Comparison of Dichlorobiphenyl Analysis

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Compound of Interest

Compound Name: 3',4'-Dichlorobiphenyl-3-carbaldehyde

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This guide provides an objective comparison of analytical performance for the determination of dichlorobiphenyls (DCBs) based on data from inter-laboratory comparison studies. It is intended for researchers, scientists, and drug development professionals involved in the analysis of persistent organic pollutants. This document summarizes quantitative data, details common experimental protocols, and visualizes key workflows to aid in the assessment of analytical methodologies.

Data Presentation: Inter-laboratory Comparison of PCB Congeners in Sediment

The following table summarizes the results from a QUASIMEME (Quality Assurance of Information for Marine Environmental Monitoring) proficiency test for various polychlorinated biphenyl (PCB) congeners in sediment. While not exclusively focused on dichlorobiphenyls, the data provides a representative overview of inter-laboratory performance for congeners with varying levels of chlorination. Dichlorobiphenyls are part of the broader group of PCBs, and the performance metrics for the lower chlorinated congeners can be considered indicative of the expected performance for DCBs.

Analyte (PCB Congener)	Mean Concentration (µg/kg)	Standard Deviation (µg/kg)	Coefficient of Variation (%)	Number of Laboratories	Median (µg/kg)
PCB 28	2.88	0.402	13.9	Not Specified	2.97
PCB 31	2.85	0.615	21.6	Not Specified	2.89
PCB 52	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
PCB 18	0.260	0.0595	22.9	Not Specified	0.266
PCB 44	6.80	1.494	22.0	Not Specified	6.55

Data sourced from QUASIMEME Certificate of Analysis for Sediment Sample 18. The number of participating laboratories was not specified for each analyte but the consensus values are based on a minimum of 10 results.[\[1\]](#)

Experimental Protocols

The analysis of dichlorobiphenyls in environmental matrices is typically performed using high-resolution gas chromatography/high-resolution mass spectrometry (HRGC/HRMS), as detailed in methods such as U.S. EPA Method 1668A.[\[2\]](#) This method is designed for the determination of all 209 chlorinated biphenyl congeners, including dichlorobiphenyls, in water, soil, sediment, biosolids, and tissue.

1. Sample Extraction:

- **Solid and Semi-Solid Samples (e.g., Sediment):** Samples are typically extracted using a Soxhlet extractor with a suitable solvent, such as a hexane/acetone mixture. The extract is then concentrated.
- **Aqueous Samples:** Samples are extracted using separatory funnel liquid-liquid extraction with a solvent like dichloromethane.

2. Extract Cleanup:

- The primary objective of the cleanup step is to remove interfering compounds from the sample extract.

- Common cleanup techniques include gel permeation chromatography (GPC) to remove high molecular weight substances, and column chromatography using adsorbents like silica gel, alumina, or florisil to separate PCBs from other contaminants such as pesticides.

3. Instrumental Analysis (HRGC/HRMS):

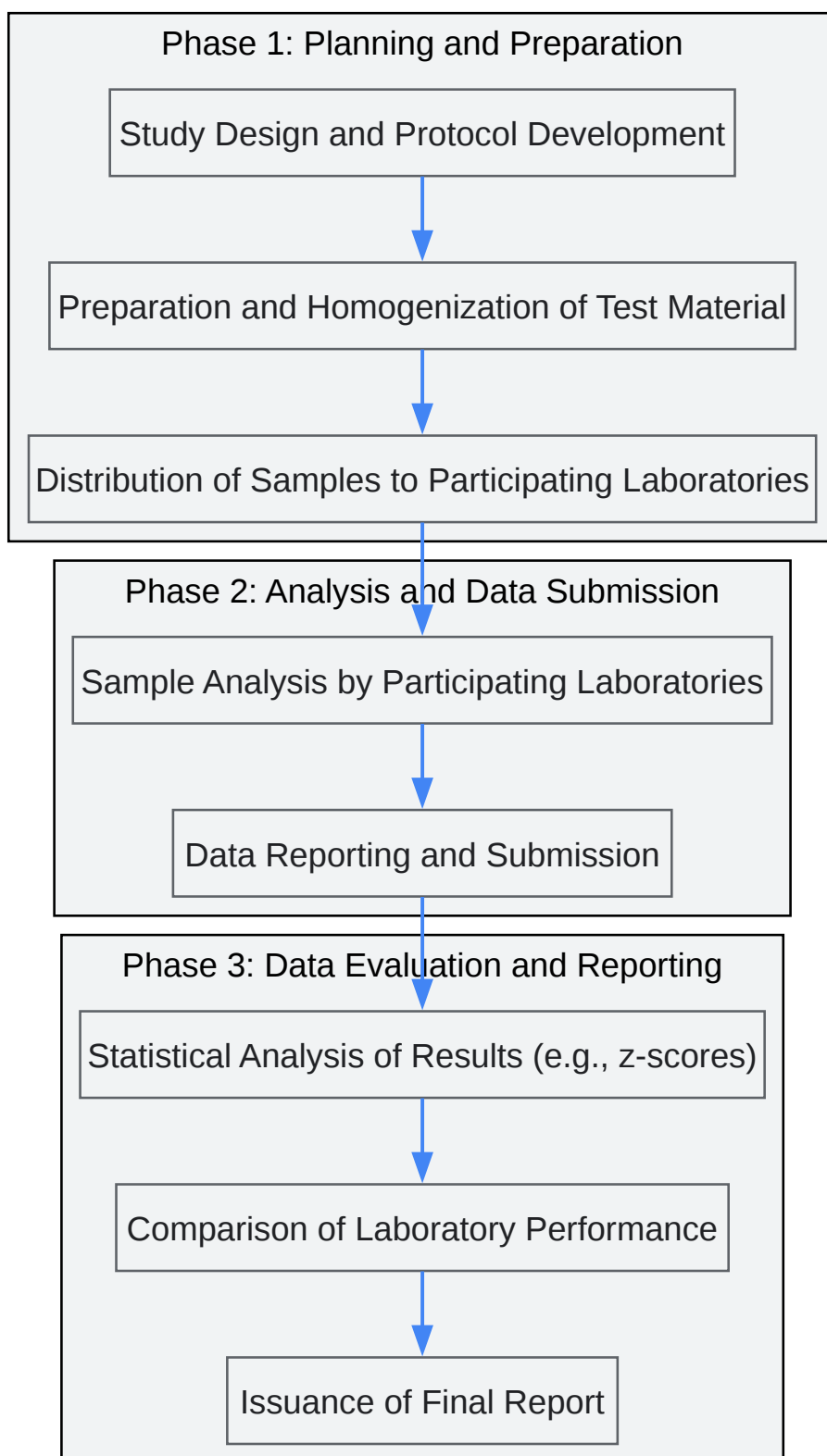
- Gas Chromatography (GC): A high-resolution capillary column (e.g., SPB-Octyl) is used to separate the individual PCB congeners. The oven temperature is programmed to ramp up gradually to achieve optimal separation.
- Mass Spectrometry (MS): A high-resolution mass spectrometer is operated in the selected ion monitoring (SIM) mode to detect and quantify the target congeners. Isotope-labeled internal standards are used for quantification to ensure accuracy and precision.

4. Quality Control:

- Strict quality control measures are essential for reliable results. These include the analysis of method blanks, laboratory control samples (LCS), and matrix spike/matrix spike duplicate (MS/MSD) samples.
- The recovery of labeled internal standards is monitored to assess the efficiency of the extraction and cleanup procedures.

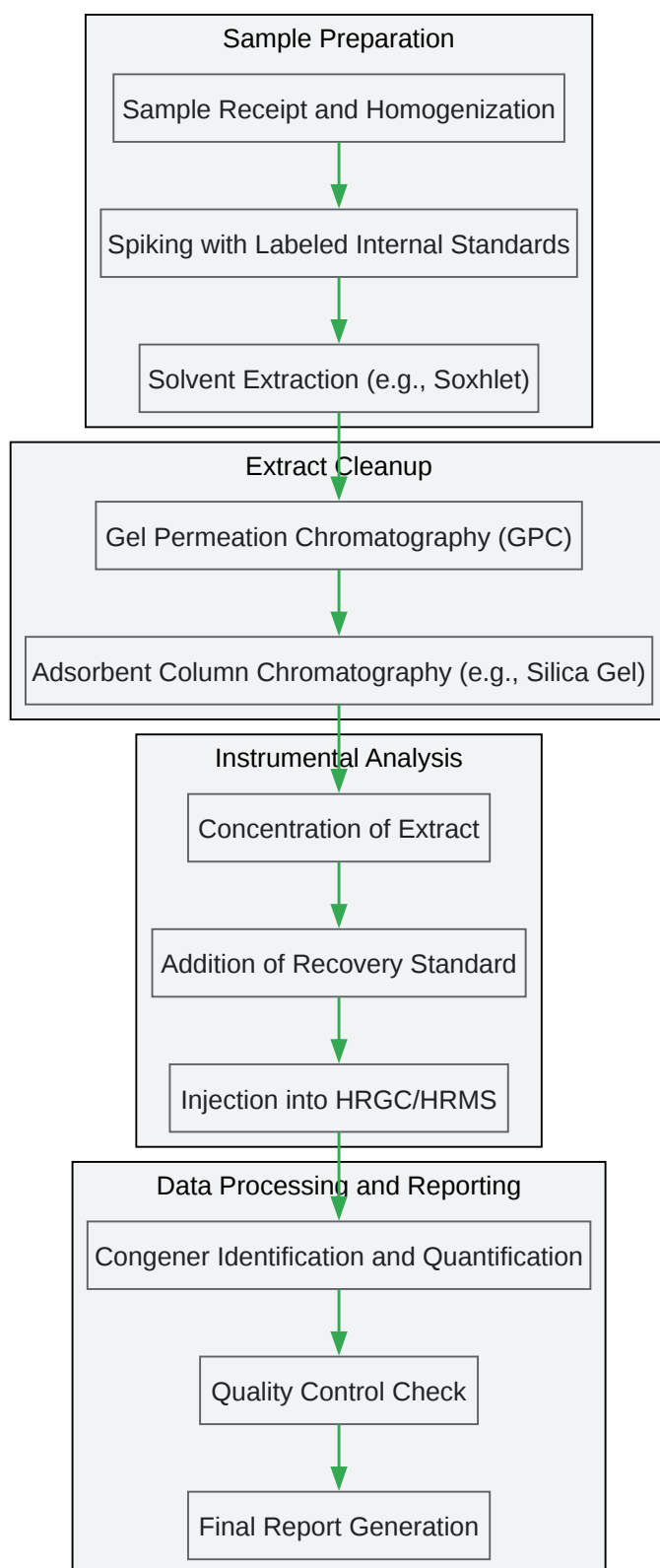
Mandatory Visualization

The following diagrams illustrate the typical workflows for an inter-laboratory comparison study and the analytical procedure for dichlorobiphenyl analysis.



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Inter-laboratory comparison workflow.



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Analytical workflow for dichlorobiphenyls.

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References

- 1. participants.wepal.nl [participants.wepal.nl]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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